

Technical Data Sheet: (5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone

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Compound of Interest

Compound Name: (5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone

Cat. No.: B1294134

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Abstract

This technical document provides the calculated molecular weight and constituent atomic data for the compound **(5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone**. The data presented herein is based on standard atomic weights and is intended for use by researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This compound is noted for its use as a key intermediate in the synthesis of pharmaceutical compounds, particularly in the development of kinase inhibitors.^[1]

Molecular Identity and Structure

The compound is identified as **(5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone**. Its structure consists of a 5-bromopyridine ring linked to a pyrrolidine ring through a carbonyl group.

- Systematic Name: **(5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone**
- Chemical Formula: $C_{10}H_{11}BrN_2O$ ^{[1][2][3]}
- CAS Number: 1090388-79-6^[2]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of the constituent atoms. The calculation is based on the chemical formula $C_{10}H_{11}BrN_2O$ and the standard atomic weights provided by

the International Union of Pure and Applied Chemistry (IUPAC).

The calculated molecular weight for **(5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone** is 255.11 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation: Atomic Weight Contribution

The following table summarizes the contribution of each element to the total molecular weight of the compound.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	10	12.011	120.110
Hydrogen	H	11	1.008	11.088
Bromine	Br	1	79.904	79.904
Nitrogen	N	2	14.007	28.014
Oxygen	O	1	15.999	15.999
Total	25	255.115		

Note: The final molecular weight is commonly rounded to two decimal places, yielding 255.11 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Not applicable. The molecular weight presented in this document is a theoretical value calculated from the chemical formula and standard atomic weights. It does not require an experimental protocol for its determination.

Visualization

Not applicable. The request pertains to a single quantitative value (molecular weight). A signaling pathway, experimental workflow, or logical relationship diagram is not relevant for the presentation of this specific data point.

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References

- 1. (5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone [myskinrecipes.com]
- 2. (5-Bromopyridin-3-yl)(pyrrolidin-1-yl)methanone - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 3. Page loading... [wap.guidechem.com]
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